Dose-response analysis of Caveolin-1 (82-101) amide in vitro

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Compound of Interest

Compound Name:	*Caveolin-1 (82-101) amide (human, mouse, rat)*
Cat. No.:	*B15576168*

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In Vitro Dose-Response Profiling: Caveolin-1 (82-101) Amide

A Technical Comparison Guide for Biochemical Inhibition

Part 1: Executive Summary

Caveolin-1 (82-101) amide (Sequence: DGIWKASFTTFTVTKYWFYR-NH_2) is the functional "scaffolding domain" (CSD) of the Caveolin-1 protein.[1][2][3] Unlike broad-spectrum small molecule inhibitors, this peptide functions as an allosteric "biochemical brake." It selectively inhibits signal transduction by mimicking the endogenous docking site for client proteins—specifically endothelial Nitric Oxide Synthase (eNOS) and Src family kinases.

The Verdict: For in vitro kinase or synthase assays, Cav-1 (82-101) amide offers superior physiological relevance compared to ATP-competitive inhibitors (e.g., PP2) or arginine analogues (e.g., L-NAME). However, its utility is strictly governed by solubility management and dose-range precision (typically 1–10 µM).

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Part 2: Mechanistic Architecture

To understand the dose-response relationship, one must understand the binding topology. The CSD does not compete for the active catalytic site (like ATP or Substrate); it locks the enzyme in an inactive conformation.

Mechanism of Action: The "Clamp" Model

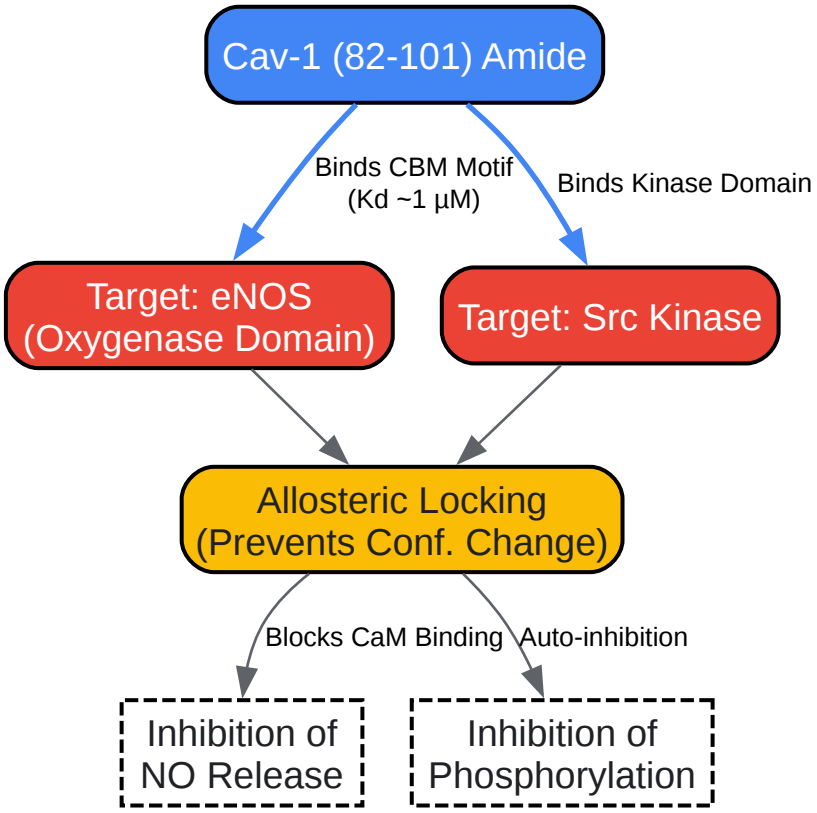

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Figure 1: Mechanistic Pathway. The peptide binds the Caveolin Binding Motif (CBM) on targets, preventing the conformational shift required for activation.

Part 3: Comparative Profiling

The following table contrasts Cav-1 (82-101) amide against standard small-molecule alternatives.

Table 1: Performance Matrix (In Vitro)

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Feature	Cav-1 (82-101) Amide	L-NAME **(eNOS Competitor)**	PP2 **(Src Competitor)**
Primary Target	eNOS, Src, Gα subunits	NOS Isoforms (Non-selective)	Src Family Kinases
Inhibition Type	Allosteric (Protein-Protein Interaction)	Competitive (Substrate analogue)	Competitive (ATP analogue)
IC_{50} (Typical)	1 – 5 µM	5 – 50 µM	0.005 – 0.1 µM
Specificity	High (Targets CBM-containing proteins)	Low (Inhibits iNOS/nNOS)	Moderate (Off-target kinase effects)
Solubility	Low (Hydrophobic) - Requires DMSO	High (Water soluble)	Moderate (DMSO)
Cell Permeability	Poor (Requires fusion/permeabilization)*	High	High

*Note: For intact cell assays, the "Cavtratin" fusion (Antennapedia + CSD) is required. The amide form described here is best for lysates or purified protein assays.

Part 4: Dose-Response Characteristics

The Inhibition Curve

Unlike small molecules which often show sharp sigmoidal curves, Cav-1 (82-101) often exhibits a shallow Hill slope.

- Threshold of Activity: ~0.1 µM
- Linear Inhibition Range: 1.0 µM – 10 µM
- Saturation/Aggregation Point: >30 µM (Risk of peptide precipitation)

Critical Residues

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If you observe no inhibition, verify the sequence integrity. The "Phage Display" derived efficacy relies on the F-T-T-F-T core (Residues 90-94).

- Phe-92 (F92): The critical anchor.[1] Mutation to Alanine (F92A) completely abolishes inhibitory activity (Bernatchez et al., 2005).[4]

Part 5: Experimental Protocol (Self-Validating)

Objective: Determine IC_{50} of Cav-1 (82-101) amide in a purified eNOS assay.

Phase A: Solubilization (The Failure Point)

The peptide is highly hydrophobic.[5] Aqueous dissolution causes invisible aggregation, leading to false negatives.

- Stock Preparation: Dissolve peptide in 100% DMSO to a concentration of 5 mM.
  - Validation: Solution must be crystal clear. Sonicate for 30 seconds if needed.
- Aliquot: Store at -20°C. Avoid freeze-thaw cycles.

Phase B: The "Step-Down" Dilution

Do not dilute directly into the reaction well.



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Figure 2: Solubility Maintenance Workflow. Gradual reduction of DMSO prevents peptide crashing.

Phase C: Assay Execution

- Enzyme Mix: Incubate purified eNOS (approx. 10-50 ng) with Calmodulin and Cofactors (NADPH, BH4).

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- Peptide Addition: Add Cav-1 (82-101) amide serial dilutions (0.1, 0.3, 1, 3, 10, 30 µM).
  - Control: Run a Scrambled Peptide control (same residues, random order) side-by-side.
- Incubation: 15 minutes at 37°C (Pre-incubation is vital for allosteric binding).
- Substrate Start: Add L-Arginine (containing radiolabeled ^{3}H-Arginine or colorimetric probe).
- Readout: Measure conversion to L-Citrulline or Nitrite accumulation.

Part 6: Troubleshooting & Validation

Observation	Probable Cause	Corrective Action
No Inhibition	Peptide Aggregation	Check DMSO content. Ensure pre-incubation step is >10 mins.
Inhibition in Scrambled Control	Non-specific Hydrophobicity	Add 0.05% Tween-20 or BSA to buffer to prevent sticky binding.
Precipitate in Well	Concentration >50 µM	Do not exceed 30 µM. The IC_{50} should be ~2 µM.

References

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